

(D-Phe11)-Neurotensin solubility and vehicle preparation

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Compound of Interest

Compound Name: (D-Phe11)-Neurotensin

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(D-Phe11)-Neurotensin: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and vehicle preparation of **(D-Phe11)-Neurotensin**. Below you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and relevant technical data to support your research endeavors.

Frequently Asked Questions (FAQs)

Q1: What is **(D-Phe11)-Neurotensin** and why is the D-Phenylalanine substitution important?

(D-Phe11)-Neurotensin is a synthetic analog of the endogenous neuropeptide neurotensin. The substitution of L-Phenylalanine with its D-isomer at position 11 significantly increases the peptide's resistance to degradation by brain peptidases.[1] This enhanced stability makes it a more potent and reliable tool for in vivo studies compared to the native neurotensin.[1]

Q2: What are the general solubility characteristics of (D-Phe11)-Neurotensin?

(D-Phe11)-Neurotensin is a lyophilized powder. While specific quantitative solubility data for (D-Phe11)-Neurotensin is not readily available, data for the parent peptide, neurotensin, suggests good solubility in aqueous solutions and organic solvents. For instance, neurotensin



is soluble in water at up to 33.33 mg/mL and in DMSO at up to 50 mg/mL, often requiring sonication for complete dissolution. It is anticipated that **(D-Phe11)-Neurotensin** will have similar solubility properties.

Q3: What is the recommended storage condition for (D-Phe11)-Neurotensin?

Lyophilized **(D-Phe11)-Neurotensin** should be stored at -20°C for long-term stability. Once reconstituted in a solvent, it is recommended to prepare aliquots to avoid repeated freeze-thaw cycles and store them at -20°C or -80°C. Stock solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[2][3]

Solubility and Vehicle Preparation Data

The following table summarizes the key properties and recommended solvents for **(D-Phe11)**-**Neurotensin**.



Parameter	Value/Recommendation	Source
Molecular Formula	C78H121N21O19	[4]
Molecular Weight	~1657 g/mol	[5][4]
Appearance	Lyophilized powder	[5]
Solubility in Water	Estimated to be similar to Neurotensin (up to 33.33 mg/mL with sonication)	
Solubility in DMSO	Estimated to be similar to Neurotensin (up to 50 mg/mL with sonication)	[2]
Recommended Solvents	Sterile Water, Phosphate- Buffered Saline (PBS), Dimethyl Sulfoxide (DMSO)	
In Vitro Vehicle	Cell culture medium, PBS, or other aqueous buffers. A low percentage of DMSO (<0.5%) may be used as a co-solvent.	
In Vivo Vehicle	Sterile saline, artificial cerebrospinal fluid (aCSF) for intracerebroventricular (ICV) injections, or a mixed vehicle for systemic administration (e.g., DMSO, PEG300, Tween-80, saline).	[6]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized (D-Phe11)-Neurotensin

This protocol outlines the steps for reconstituting the lyophilized peptide for use in in vitro and in vivo experiments.



Materials:

- Vial of lyophilized (D-Phe11)-Neurotensin
- Sterile, nuclease-free water, PBS, or DMSO
- Sterile, low-retention polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for 15-20 minutes to prevent condensation.
- Centrifugation: Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Solvent Addition: Carefully add the desired volume of the chosen solvent (e.g., sterile water, PBS, or DMSO) to the vial to achieve the desired stock concentration (e.g., 1 mg/mL or 1 mM).
- Dissolution: Gently vortex the vial to mix. For peptides that are difficult to dissolve, sonication in a water bath for a few minutes can aid in complete dissolution.[2][3]
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into sterile, low-retention microcentrifuge tubes. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of Vehicle for In Vivo Administration

This protocol provides a general method for preparing a vehicle suitable for systemic (e.g., intravenous or intraperitoneal) administration of hydrophobic peptides. Note: This is a general protocol and may need optimization for your specific experimental needs.



Materials:

- (D-Phe11)-Neurotensin stock solution in DMSO
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile saline (0.9% NaCl)
- Sterile tubes and syringes

Procedure (for a final formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline):[6]

- In a sterile tube, add the required volume of the (D-Phe11)-Neurotensin stock solution in DMSO.
- Add PEG300 to the tube and mix thoroughly until the solution is clear.
- Add Tween-80 to the mixture and vortex until fully incorporated.
- Finally, add the sterile saline to the desired final volume and mix until a clear and homogenous solution is formed.
- The final solution should be sterile-filtered through a 0.22 μm syringe filter before administration.

Troubleshooting Guide

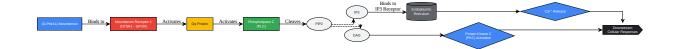


Issue	Possible Cause	Recommended Solution
Peptide will not dissolve	Insufficient mixing or inappropriate solvent.	- Gently warm the solution to 37°C and continue to vortex or sonicate.[3]- If in an aqueous buffer, consider preparing a concentrated stock in DMSO and then diluting it into the aqueous buffer.
Precipitation upon dilution	The peptide is coming out of solution when the solvent composition changes.	- Dilute the concentrated stock solution slowly while vortexing the aqueous buffer Increase the percentage of the organic co-solvent if experimentally permissible.
Inconsistent experimental results	Peptide degradation due to improper storage or multiple freeze-thaw cycles.	- Ensure proper storage of lyophilized peptide and reconstituted aliquots at -20°C or -80°C Avoid repeated freeze-thaw cycles by using single-use aliquots.
Vehicle toxicity in cell culture	High concentration of organic solvent (e.g., DMSO).	- Ensure the final concentration of DMSO in the cell culture medium is low (typically <0.5%) Run a vehicle-only control to assess solvent toxicity.

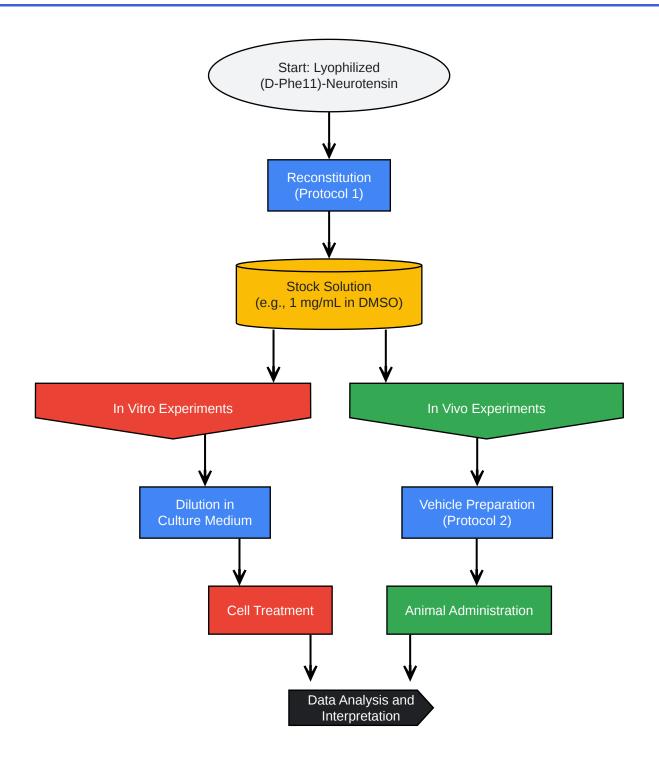
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the neurotensin receptor signaling pathway and a typical experimental workflow for studying the effects of **(D-Phe11)-Neurotensin**.









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